

# Application Notes and Protocols: Dioxolane Derivatives in Fragrance Formulations

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## Compound of Interest

Compound Name: **4-Methyl-1,3-dioxolane**

Cat. No.: **B094731**

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These application notes provide a detailed overview of the use of specific dioxolane derivatives as fragrance ingredients. A critical distinction is made between **4-Methyl-1,3-dioxolane** (CAS 1072-47-5) and the commercially significant fragrance ingredient Methyl Dioxolan (Ethyl 2-(2-methyl-1,3-dioxolan-2-yl)acetate, CAS 6413-10-1), also known as Fructone or Apple Ketal. While both are structurally related, their applications in the fragrance industry are distinctly different.

## 4-Methyl-1,3-dioxolane (CAS 1072-47-5): A Note on Fragrance Application

Extensive literature review indicates that **4-Methyl-1,3-dioxolane** is not commonly utilized as a fragrance ingredient. Its primary applications appear to be in other chemical sectors. For instance, it has been investigated for its role as a monooxygenase inhibitor and for its anticholinergic properties in pharmaceutical research.<sup>[1]</sup> Olfactory characterization of closely related compounds, such as 2-ethyl-**4-methyl-1,3-dioxolane**, has identified them as having a "medicinal sweet or sickening sweet smell," suggesting that not all simple dioxolane derivatives possess desirable fragrance profiles.<sup>[2]</sup>

Researchers and formulators should exercise caution and conduct thorough sensory evaluations before considering **4-Methyl-1,3-dioxolane** for fragrance applications.

### Physicochemical Properties of 4-Methyl-1,3-dioxolane:

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	88.11 g/mol
CAS Number	1072-47-5
Appearance	Colorless liquid
Boiling Point	84 °C at 745 mm Hg
Density	0.983 g/mL at 25 °C
Flash Point	-2 °C (28 °F)
Refractive Index	n <sub>20/D</sub> 1.398

Source: PubChem, ChemicalBook[1][3]

## Methyl Dioxolan (Ethyl 2-(2-methyl-1,3-dioxolan-2-yl)acetate, CAS 6413-10-1): A Key Fragrance Ingredient

Methyl Dioxolan, also known by trade names such as Fructone and Apple Ketal, is a widely used synthetic aroma chemical valued for its versatile and appealing scent profile.[4][5]

### Olfactory Profile and Applications

Methyl Dioxolan is characterized by a multi-faceted scent profile, making it a valuable component in a wide range of fragrance creations.

- **Scent Profile:** Primarily described as a fruity, green apple, and jasmine-like scent with sweet, woody undertones reminiscent of sweet pine.[5][6] It can also possess subtle melon-like facets that add brightness to a fragrance.[6]
- **Applications:** Its versatility allows for its incorporation into numerous product categories, including:

- Fine Fragrances
- Soaps and Detergents
- Toiletries (Shampoos, Lotions, Creams)[6][7]
- Fabric Care Products (Fabric Softeners)[6]

It is particularly effective in fruity-floral accords, where it enhances freshness and modernity.[6]

Quantitative Data for Methyl Dioxolan:

Parameter	Value
CAS Number	6413-10-1
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	174.20 g/mol
Appearance	Colorless to pale yellow liquid
Flash Point	92 °C
Vapor Pressure	18.10 Pa at 25 °C
CLogP	1.30
Typical Use Level	< 20% in fragrance formulations
Tenacity on Blotter	> 12 hours

Source: Takasago International Corporation, Galbora[8][9]

## Performance and Stability in Formulations

One of the key advantages of Methyl Dioxolan is its performance in various product bases, contributing to both the longevity and diffusion of the fragrance.[6]

Stability Profile of Methyl Dioxolan:

Application	pH	Stability
Fine Fragrance	-	Good
Fabric Softener	3	Good
Antiperspirants	3.5	Poor
Toiletry Applications	6	Good
Liquid Detergent	9	Fair
Soap	10	Fair
Powder Detergent	11	Poor
Bleach	14	Poor

Source: Takasago International Corporation, Galbora[8][9]

Substantivity (Adherence to a Surface):

Surface	Substantivity
Skin	Poor
Dry Fabric	Poor
Wet Fabric	Good
Hair	Poor

Source: Takasago International Corporation, Galbora[8][9]

## Experimental Protocols

Objective: To characterize the scent profile of Methyl Dioxolan.

Materials:

- Methyl Dioxolan ( $\geq 99\%$  purity)

- Ethanol (perfumer's grade)
- Glass beakers
- Pipettes
- Fragrance blotters (smelling strips)

**Procedure:**

- Prepare a 10% dilution of Methyl Dioxolan in ethanol.
- Dip a fragrance blotter into the solution, ensuring it is saturated but not dripping.
- Wave the blotter a few inches from the nose and inhale gently.
- Record the initial scent impressions (top notes).
- Allow the blotter to air for several minutes and re-evaluate to determine the heart notes.
- Continue to evaluate the blotter periodically over several hours to assess the base notes and tenacity.
- Document all olfactory descriptors (e.g., fruity, green apple, jasmine, sweet, woody).

**Objective:** To evaluate the stability of Methyl Dioxolan in a high pH liquid detergent.

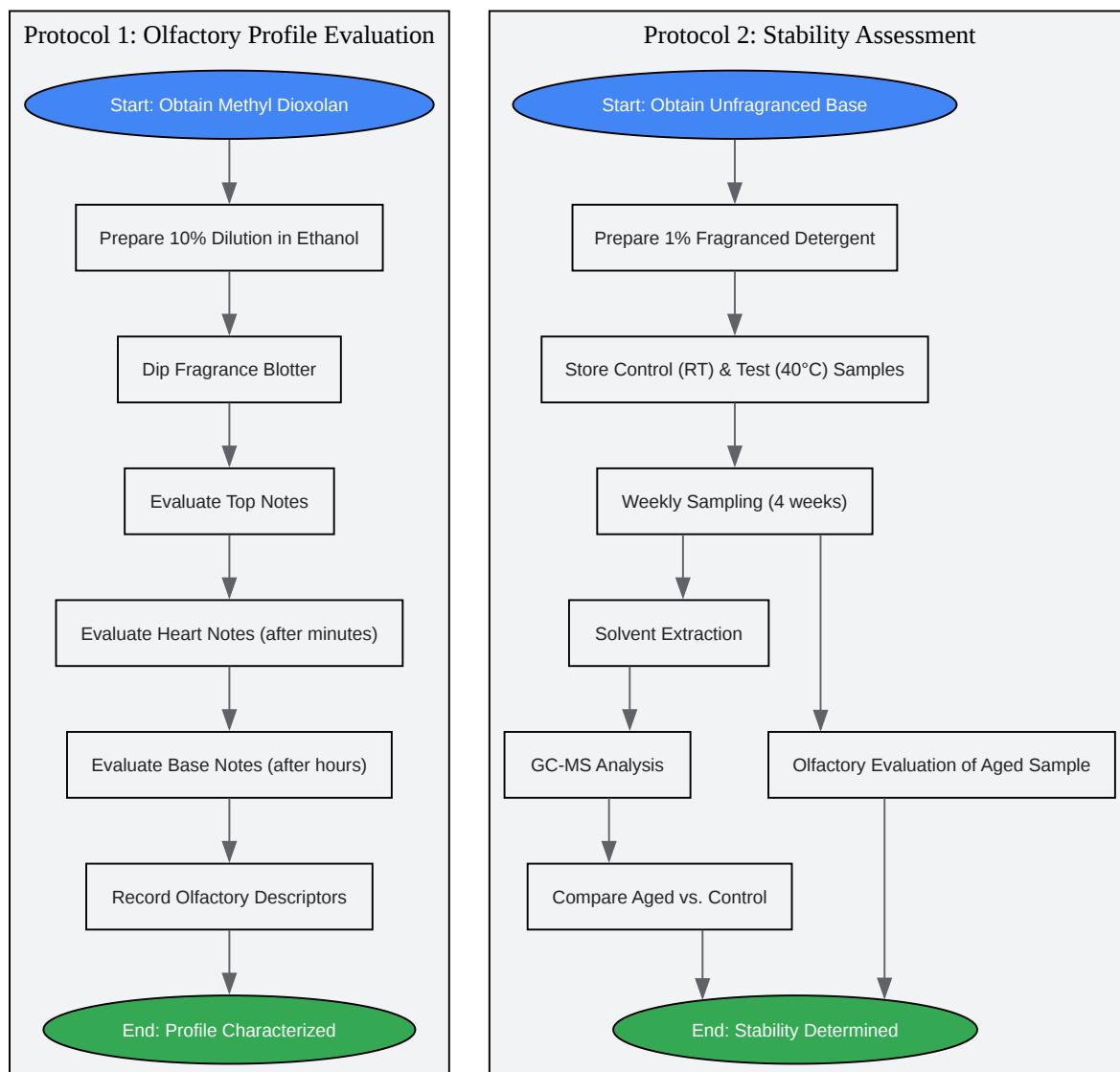
**Materials:**

- Methyl Dioxolan
- Unfragranced liquid detergent base (pH 9)
- Glass storage bottles
- Incubator or oven set to 40°C
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

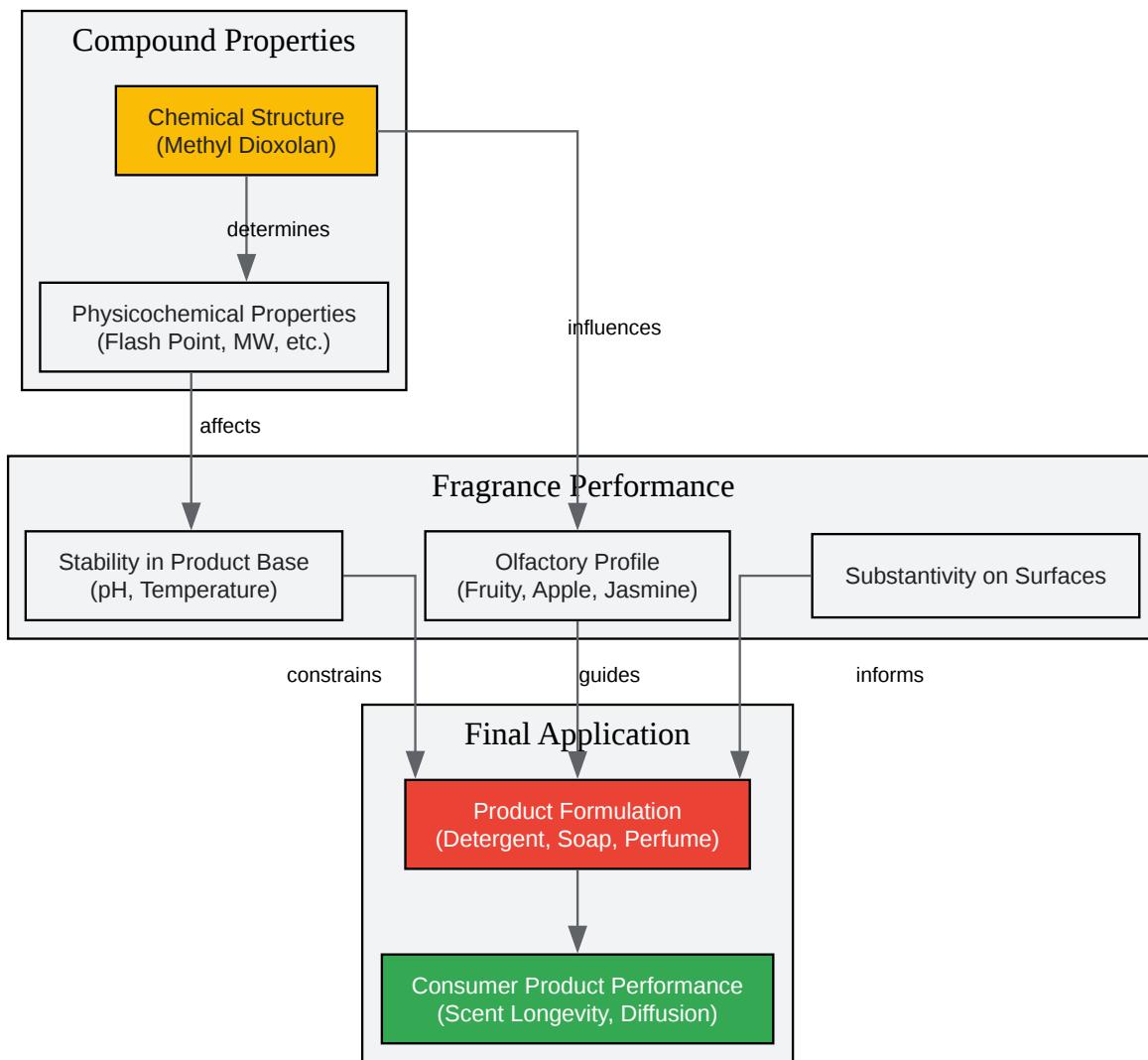
**Procedure:**

- Prepare a 1% solution of Methyl Dioxolan in the liquid detergent base.
- Store a control sample at room temperature in the dark.
- Place a test sample in the incubator at 40°C for 4 weeks to simulate accelerated aging.
- At weekly intervals, take an aliquot from both the control and test samples.
- Extract the fragrance from the detergent base using an appropriate solvent (e.g., hexane).
- Analyze the extract using GC-MS to quantify the concentration of Methyl Dioxolan.
- Compare the concentration of Methyl Dioxolan in the aged sample to the control to determine the percentage of degradation.
- Conduct an olfactory evaluation of the aged detergent to assess any changes in the scent profile.

## Visualization of Experimental Workflow and Logical Relationships

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Caption: Workflow for the olfactory and stability evaluation of a fragrance ingredient.

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Caption: Logical relationships influencing the application of a fragrance ingredient.

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- To cite this document: BenchChem. [Application Notes and Protocols: Dioxolane Derivatives in Fragrance Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094731#4-methyl-1-3-dioxolane-as-a-fragrance-ingredient-formulation\]](https://www.benchchem.com/product/b094731#4-methyl-1-3-dioxolane-as-a-fragrance-ingredient-formulation)

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